

Introduction: A Read-Across Approach to a Data-Poor Compound

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Compound of Interest

Compound Name: *6-Bromo-2,3-dichlorophenol*

Cat. No.: *B1282844*

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6-Bromo-2,3-dichlorophenol is a halogenated aromatic compound. As with many specialty chemicals, a comprehensive, publicly available toxicological profile for this specific molecule is scarce. For researchers, scientists, and drug development professionals, understanding the potential hazards of such compounds is critical for safe handling, risk assessment, and regulatory compliance.

This guide provides a detailed toxicological assessment of **6-Bromo-2,3-dichlorophenol**. In the absence of direct experimental data, we will employ a scientifically robust read-across methodology. This approach leverages data from structurally similar chemicals to predict the toxicological profile of the target compound. The primary analogues selected for this assessment are 2,3-dichlorophenol (the parent structure without bromine), the well-studied isomer 2,4-dichlorophenol, and other bromo-chloro-phenols to inform specific endpoints.

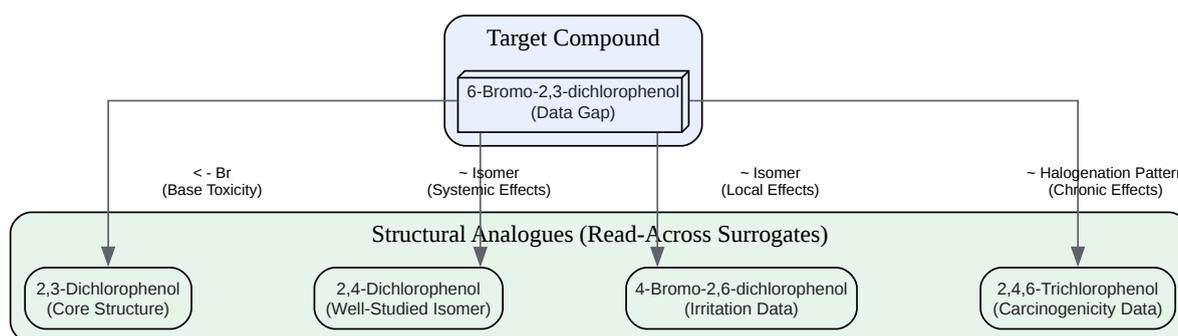
This document not only synthesizes the available analogue data to build a predictive hazard profile but also, in line with our commitment to scientific integrity, outlines a definitive, tiered experimental strategy to validate these predictions and fill the existing data gaps.

Toxicological Profile: A Synthesis of Analogue Data

The toxicological properties of a chemical are intrinsically linked to its structure. The presence of a phenol ring, substituted with two chlorine atoms and one bromine atom, suggests potential for several types of toxicity. The lipophilicity conferred by the halogen atoms may facilitate absorption and distribution, while the phenolic group is a site for metabolic activation or detoxification.

Read-Across Logic

The rationale for selecting surrogate molecules is based on structural similarity, which implies comparable metabolic pathways and mechanisms of toxicity. The primary assumption is that the addition of a bromine atom to the dichlorophenol backbone will modify, rather than fundamentally alter, its toxicological properties, often by increasing its potency.



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Caption: Logical framework for the read-across assessment of **6-Bromo-2,3-dichlorophenol**.

Acute Toxicity

No direct LD50 data exists for **6-Bromo-2,3-dichlorophenol**. However, data from its core structure, 2,3-dichlorophenol, provides a baseline. In mice, the oral LD50 for 2,3-dichlorophenol is reported as 2376-2585 mg/kg.[1][2][3] Signs of acute toxicity in mice included tremors, convulsions, and respiratory stimulation.[2][4] The related isomer, 4-Bromo-2,6-dichlorophenol, is classified as "Harmful if swallowed" (Acute Toxicity 4) under the Globally Harmonized System (GHS).[5] Generally, increasing halogenation on a phenol ring can increase toxicity. Therefore, it is prudent to predict that **6-Bromo-2,3-dichlorophenol** has a moderate acute oral toxicity, likely falling into GHS Category 4 ($300 < LD50 \leq 2000$ mg/kg) or potentially Category 3 ($50 < LD50 \leq 300$ mg/kg).

Skin and Eye Irritation

Data from several brominated and chlorinated phenols consistently indicate a potential for irritation.

- 4-Bromo-2,6-dichlorophenol: Causes skin irritation (GHS Category 2) and serious eye irritation (GHS Category 2).[5]
- 4-Bromo-2-chlorophenol: Causes skin and serious eye irritation.[6][7]
- 2,4-Dichlorophenol: Causes severe skin burns and eye damage (GHS Category 1).

Causality: Halogenated phenols can be corrosive or irritating due to their acidic nature and ability to denature proteins in the skin and eyes. Based on this consistent evidence from close structural analogues, **6-Bromo-2,3-dichlorophenol** should be handled as a presumed skin and eye irritant, potentially corrosive.

Genotoxicity

The potential to induce genetic mutations is a critical toxicological endpoint.

- 2,3-Dichlorophenol: Has been reported as non-mutagenic in the Salmonella/microsome (Ames) assay.
- 2,4-Dichlorophenol: Has largely yielded negative results in genotoxicity testing, including the Ames test.[8][9] Positive responses in some other assays have often been associated with cytotoxicity.[10]
- 2,4,6-Trichlorophenol: Was also found to be non-mutagenic in a National Cancer Institute bioassay.[11]

Based on the negative Ames test results for its closest structural analogues, **6-Bromo-2,3-dichlorophenol** is predicted to be non-mutagenic in a bacterial reverse mutation assay. However, without direct testing, potential for clastogenicity (chromosome damage) cannot be ruled out.

Repeated Dose and Target Organ Toxicity

Studies on dichlorophenols, particularly 2,4-DCP, identify the liver and kidneys as primary target organs following repeated exposure.[12]

- Liver: Effects observed in animal studies include increased liver weight, hepatocellular necrosis, and cellular alterations.[\[10\]](#)[\[12\]](#)
- Kidney: Renal toxicity has also been observed following exposure to 2,4-D and its metabolites.[\[13\]](#)[\[14\]](#)

Mechanistic Insight: The liver is the primary site of metabolism for xenobiotics, and reactive metabolites of halogenated phenols can lead to oxidative stress and cellular damage. The kidneys are involved in the elimination of the substance and its metabolites, leading to high concentrations and potential for toxicity.[\[15\]](#) It is therefore reasonable to assume that the liver and kidneys would be potential target organs for repeated-dose toxicity of **6-Bromo-2,3-dichlorophenol**.

Carcinogenicity

The carcinogenic potential of chlorophenols varies by congener.

- 2,4-Dichlorophenol: Did not induce an increase in cancer incidence in 2-year bioassays in rats and mice.[\[10\]](#)[\[12\]](#)
- 2,4,6-Trichlorophenol: Is classified by the IARC as Group 2B ("possibly carcinogenic to humans") and by the NTP as "reasonably anticipated to be a human carcinogen" based on evidence of liver cancer in mice and leukemia in rats.[\[11\]](#)[\[12\]](#)
- Pentachlorophenol: Also classified as a Group 2B carcinogen by IARC.[\[16\]](#)[\[17\]](#)[\[18\]](#)

The carcinogenicity of some polychlorinated phenols is often linked to contaminants (like dioxins) in technical-grade mixtures or to specific metabolic activation pathways. Given the negative findings for 2,4-DCP, a definitive conclusion for **6-Bromo-2,3-dichlorophenol** cannot be drawn without experimental data. However, the classifications for more highly halogenated phenols warrant caution.

Reproductive and Developmental Toxicity

Studies in animals suggest that some dichlorophenols may have weak reproductive or developmental effects at high doses.

- 2,4-Dichlorophenol: A two-generation study in rats found reduced numbers of implantation sites and live births at high dose levels (2000 and 8000 ppm in the diet), suggesting weak reproductive toxicity.[19][20] Other studies have noted developmental effects, such as skeletal variations, but typically at doses that also cause maternal toxicity.[10]
- Other Dichlorophenols: An in vitro fertilization study found that 2,5-, 3,4-, and 3,5-DCP could depress fertilization, while sperm motility was unaffected.[21]

These findings suggest that **6-Bromo-2,3-dichlorophenol** could potentially interfere with reproductive or developmental processes, but likely only at doses that would also cause other systemic toxicity.

Summary of Predicted Toxicological Profile

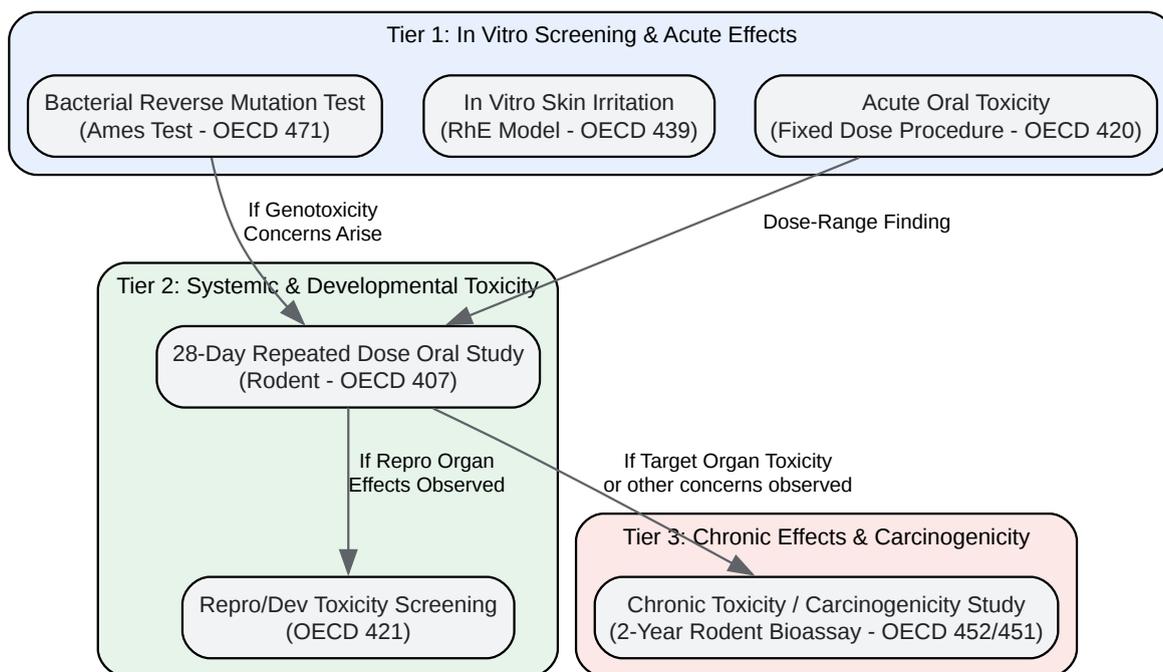
This table summarizes the predicted hazard profile of **6-Bromo-2,3-dichlorophenol** based on the read-across analysis.

Toxicological Endpoint	Predicted Hazard	Basis for Prediction (Analogue Data)
Acute Oral Toxicity	GHS Category 3 or 4 (Harmful if swallowed)	LD50 of 2,3-DCP in mice is ~2400-2600 mg/kg.[1][2][3][4] 4-Bromo-2,6-DCP is classified as GHS Cat. 4.[5]
Skin Irritation	GHS Category 2 (Irritant) or 1 (Corrosive)	Analogues are consistently classified as skin irritants or corrosives.[5][6][7]
Eye Irritation	GHS Category 2 (Irritant) or 1 (Damage)	Analogues are consistently classified as eye irritants or causing serious eye damage. [5][6][7]
Genotoxicity (Ames)	Predicted Negative	2,3-DCP and 2,4-DCP are negative in the Ames test.[8][9]
Target Organ Toxicity	Liver, Kidneys	These are established target organs for dichlorophenols.[10][12][13]
Carcinogenicity	Uncertain	2,4-DCP is not carcinogenic in animals, but more highly halogenated phenols (e.g., 2,4,6-TCP) are.[10][11][12]
Reproductive Toxicity	Possible at high doses	2,4-DCP shows weak reproductive effects at high, systemically toxic doses.[19][20]

Proposed Experimental Strategy for Hazard Characterization

To move beyond prediction and establish a definitive toxicological profile, a tiered testing approach is recommended. This strategy prioritizes in vitro methods to minimize animal use

and progresses to in vivo studies only as necessary, consistent with modern toxicological practice.[22][23][24][25]



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Caption: Proposed tiered testing strategy for **6-Bromo-2,3-dichlorophenol**.

Experimental Protocol: Tier 1 - Bacterial Reverse Mutation (Ames) Test

Rationale: This is a fundamental screen for mutagenic potential. A negative result here, consistent with analogue data, would significantly lower concerns about heritable genetic damage and carcinogenicity.

Methodology (based on OECD Guideline 471[26]):

- Strains: Utilize a standard set of bacterial strains, typically *Salmonella typhimurium* (TA98, TA100, TA1535, TA1537) and *Escherichia coli* (WP2 *uvrA*), to detect various types of point

mutations (frameshift and base-pair substitutions).[27][28]

- Metabolic Activation: Conduct the assay both with and without an exogenous metabolic activation system (e.g., Aroclor- or phenobarbital/ β -naphthoflavone-induced rat liver S9 fraction) to mimic mammalian metabolism.
- Procedure (Plate Incorporation Method):
 - Prepare a minimum of five different concentrations of **6-Bromo-2,3-dichlorophenol**.
 - In triplicate, mix the test substance, the bacterial tester strain, and (if required) the S9 mix with a top agar.
 - Pour this mixture onto minimal glucose agar plates.
 - Incubate plates at 37°C for 48-72 hours.[29]
- Data Analysis: Count the number of revertant colonies on each plate. A positive result is defined as a concentration-related increase in the number of revertant colonies that is at least double the background (spontaneous revertant) count observed in the vehicle control plates.[30]

Experimental Protocol: Tier 1 - In Vitro Skin Irritation

Rationale: To definitively classify the skin irritation potential and avoid animal testing, an in vitro test using a Reconstructed Human Epidermis (RhE) model is the modern standard.

Methodology (based on OECD Guideline 439[31]):

- Test System: Utilize a commercially available, validated RhE model (e.g., EpiDerm™, EpiSkin™). This system consists of human-derived keratinocytes cultured to form a multilayered, differentiated model of the human epidermis.[32][33]
- Procedure:
 - Apply a defined quantity of **6-Bromo-2,3-dichlorophenol** (neat or in a suitable solvent) topically to the surface of triplicate tissue constructs.

- Include concurrent negative (vehicle) and positive (e.g., 5% Sodium Dodecyl Sulfate) controls.
- After a 60-minute exposure period, rinse the tissues thoroughly.
- Incubate the tissues for a 42-hour post-exposure period.
- Endpoint Measurement: Assess cell viability using the MTT assay. In viable cells, mitochondrial dehydrogenases convert the yellow MTT tetrazolium salt into a blue formazan salt, which is then extracted and quantified spectrophotometrically.[34][35]
- Data Analysis: Calculate the percentage of cell viability relative to the negative control. A substance is identified as an irritant (GHS Category 2) if the mean tissue viability is $\leq 50\%$. [32]

Conclusion

While direct toxicological data for **6-Bromo-2,3-dichlorophenol** is not readily available, a read-across analysis based on structurally related chlorophenols and bromophenols provides a strong predictive foundation for its hazard profile. The compound should be presumed to have moderate acute oral toxicity and to be a significant skin and eye irritant. The liver and kidneys are the most likely target organs for systemic toxicity following repeated exposure. It is not predicted to be a bacterial mutagen, but its carcinogenic and reproductive hazards remain uncertain.

The proposed tiered testing strategy, beginning with validated in vitro methods, provides a clear and ethical path forward to definitively characterize the toxicological properties of **6-Bromo-2,3-dichlorophenol**. This approach ensures that data gaps are filled efficiently, enabling robust risk assessment and ensuring the safety of researchers and professionals who may handle this compound.

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